

Personal protective equipment for handling Ethyl pyruvate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl pyruvate

Cat. No.: B1671689

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Essential Safety and Handling Guide for Ethyl Pyruvate

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl pyruvate**. It offers procedural, step-by-step guidance for safe operational use and disposal.

Physical and Chemical Properties

A summary of key quantitative data for **Ethyl pyruvate** is provided below for easy reference.

Property	Value	Citations
CAS Number	617-35-6	[1] [2]
Molecular Formula	C5H8O3	[1]
Molecular Weight	116.12 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	144 °C	
Density	1.045 g/mL at 25 °C	
Flash Point	46 °C (114.8 °F) - closed cup	
Storage Temperature	2-8°C	[4] [5]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Ethyl pyruvate**, the following personal protective equipment is mandatory.

Recommended PPE for Handling Ethyl Pyruvate

Body Part	Equipment	Specification	Citations
Eyes/Face	Safety Glasses & Face Shield	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).	[3]
Skin	Gloves	Chemically resistant, Butyl rubber, 0.3mm thickness. Inspect gloves prior to use and use proper removal technique.	[1]
Body	Protective Clothing	Impervious, flame-retardant, and antistatic protective clothing.	[1][3]
Respiratory	Respirator	Where risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. If the respirator is the sole means of protection, use a full-face supplied air respirator.	[3]

Experimental Protocol: Safe Handling of Ethyl Pyruvate

Adherence to the following step-by-step protocol is crucial for the safe handling of **Ethyl pyruvate** in a laboratory setting.

Preparation and Engineering Controls

- Ventilation: Always handle **Ethyl pyruvate** in a well-ventilated area. A chemical fume hood is required.[\[1\]](#)
- Safety Equipment: Ensure a safety shower and eye wash station are readily accessible.[\[1\]](#)
- Ignition Sources: Remove all sources of ignition, including sparks, open flames, and hot surfaces. Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Electrostatic Discharge: Take precautionary measures against static discharge. Use only non-sparking tools and ensure containers and receiving equipment are grounded/bonded.[\[1\]](#)[\[4\]](#)

Handling Procedure

- Donning PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Container Handling: Keep the container tightly closed when not in use.[\[1\]](#) Opened containers must be carefully resealed and kept upright to prevent leakage.[\[1\]](#)
- Avoiding Contact: Avoid inhalation of vapor or mist.[\[1\]](#) Do not get in eyes, on skin, or on clothing.[\[6\]](#)
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[7\]](#)

Storage

- Conditions: Store in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[\[1\]](#)[\[4\]](#)

- Temperature: The recommended storage temperature is between 2-8°C.[4][5]
- Incompatibilities: Keep away from acids and bases.[6]

Accidental Release Measures

- Personal Precautions: In case of a spill, wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas.[1]
- Containment: Contain the spillage and prevent it from entering drains or sewage systems.[1]
- Clean-up: Soak up the spill with an inert absorbent material. Place the material in a suitable, closed container for disposal.[1]

First Aid Measures

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If irritation persists, call a physician.[1][4]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
- Ingestion: DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][7]

Disposal Plan

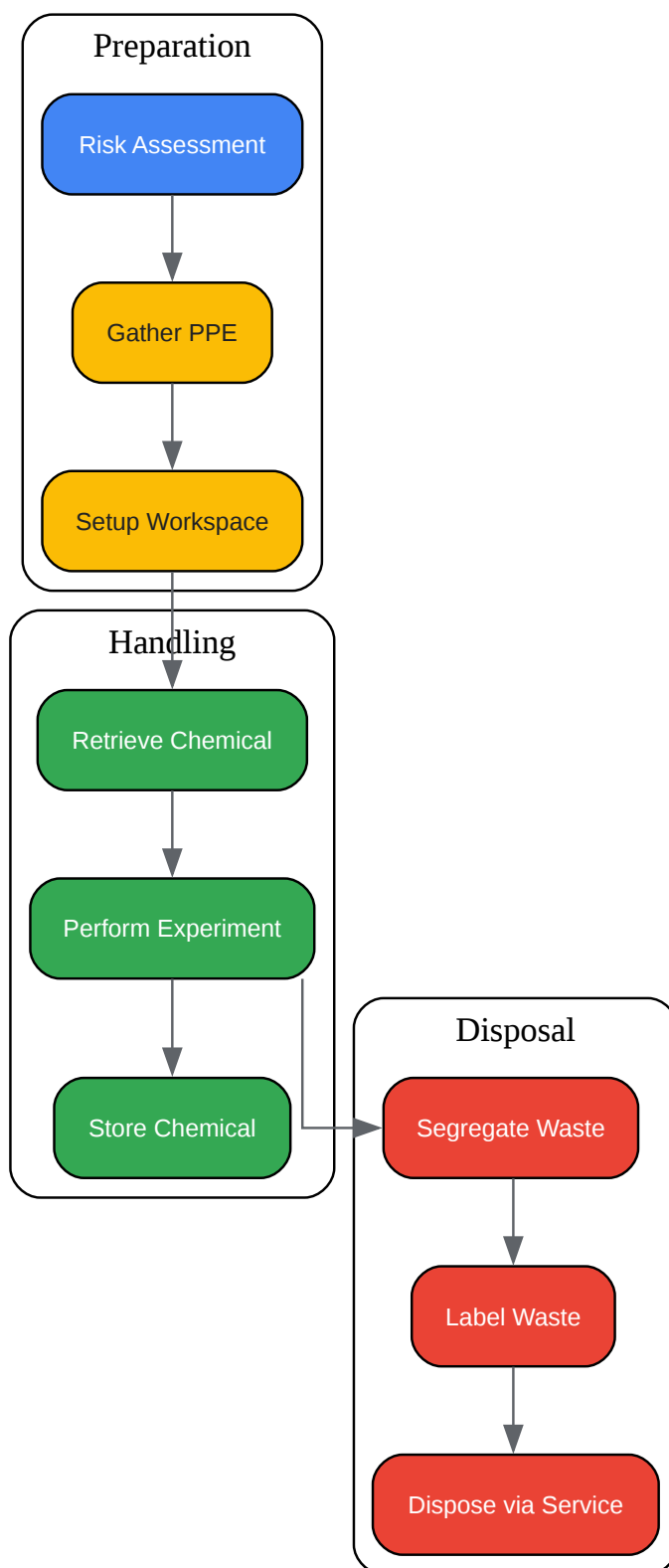
The disposal of **Ethyl pyruvate** and its contaminated materials must be handled with care to avoid environmental contamination and ensure regulatory compliance.

- Waste Product: Dispose of unused **Ethyl pyruvate** as hazardous waste. This should be done through a licensed professional waste disposal service. Consider burning in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Contaminated Packaging: Dispose of contaminated containers as unused product.[7]

- Environmental Precautions: Do not allow the product to enter drains.[4]

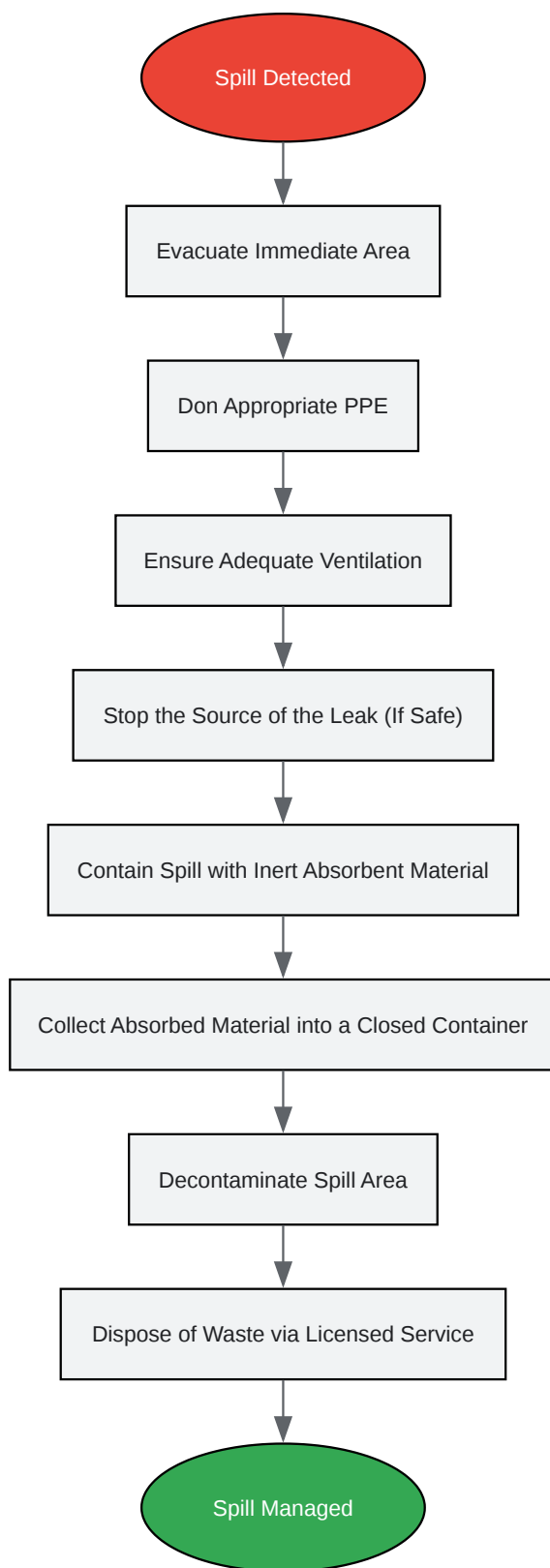
Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for safely handling **Ethyl pyruvate**.



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Caption: High-level workflow for handling **Ethyl pyruvate**.



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Caption: Logical steps for managing an **Ethyl pyruvate** spill.

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References

- 1. aurochemicals.com [aurochemicals.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. mu-intel.com [mu-intel.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. Ethyl pyruvate CAS 617-35-6 | 806617 [merckmillipore.com]
- 6. fishersci.com [fishersci.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
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